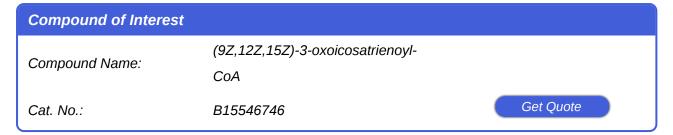


A Comparative Guide to the Regulation of Jasmonic Acid Biosynthesis

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the regulatory mechanisms governing the biosynthesis of jasmonic acid (JA) and its derivatives, collectively known as jasmonates (JAs). Jasmonates are lipid-derived phytohormones that play a central role in regulating plant defense against herbivores and pathogens, as well as orchestrating various developmental processes such as root growth, flowering, and senescence.[1][2] Understanding the intricate regulation of JA biosynthesis is critical for developing strategies to enhance plant resilience and for identifying novel therapeutic targets in drug development, given the structural and functional similarities of oxylipin signaling pathways across kingdoms.

The Core Jasmonic Acid Biosynthesis Pathway

The biosynthesis of jasmonic acid is a well-characterized pathway that initiates in the chloroplast and concludes in the peroxisome.[3] The process begins with the release of α -linolenic acid (α -LeA) from chloroplast membranes.[1] This substrate is then converted through a series of enzymatic steps into the final active compound, jasmonoyl-isoleucine (JA-IIe).

The key enzymes involved in this pathway are:

Lipoxygenase (LOX): Oxygenates α-linolenic acid.[1]



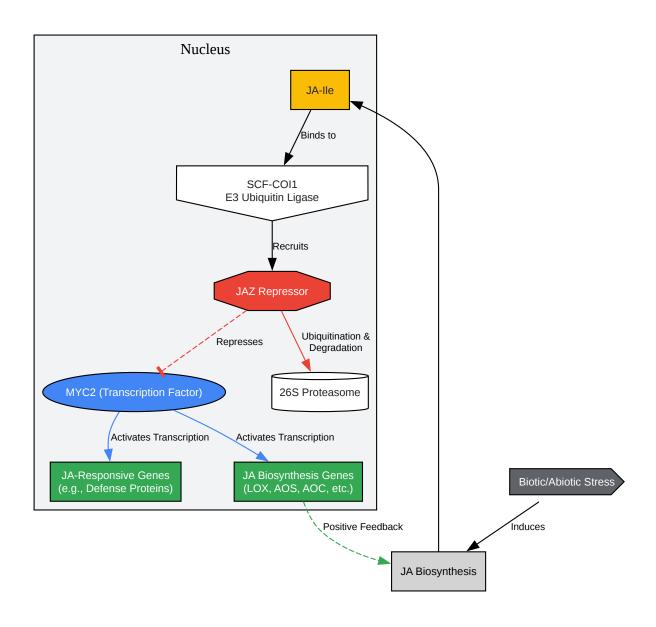




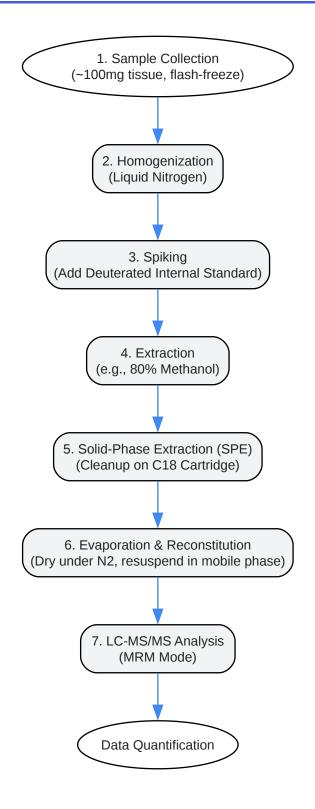
- Allene Oxide Synthase (AOS): Converts the hydroperoxide intermediate into an unstable allene oxide.[1]
- Allene Oxide Cyclase (AOC): Catalyzes the formation of the cyclic precursor, 12-oxophytodienoic acid (OPDA).[1]
- OPDA Reductase 3 (OPR3): Reduces OPDA within the peroxisome.[1][3]
- β-oxidation Enzymes: A series of enzymes including Acyl-CoA Oxidase (ACX) and 3-ketoacyl-CoA thiolase (KAT) shorten the carboxylic acid side chain to produce (+)-7-iso-JA.
 [3]
- JA-amido synthetase (JAR1): Conjugates JA with isoleucine to form the biologically active JA-IIe.[1][4]











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